

Proper Disposal of 3-Bromo-4-pyridinecarboxaldehyde: A Step-by-Step Guide

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Compound of Interest

Compound Name:	3-Bromo-4-pyridinecarboxaldehyde
Cat. No.:	B108003

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For Immediate Reference: Treat **3-Bromo-4-pyridinecarboxaldehyde** and any contaminated materials as hazardous waste. Professional disposal is required.

This guide provides essential safety and logistical information for the proper disposal of **3-Bromo-4-pyridinecarboxaldehyde**, ensuring the safety of laboratory personnel and compliance with regulatory standards. The following procedures are designed for researchers, scientists, and drug development professionals who handle this compound.

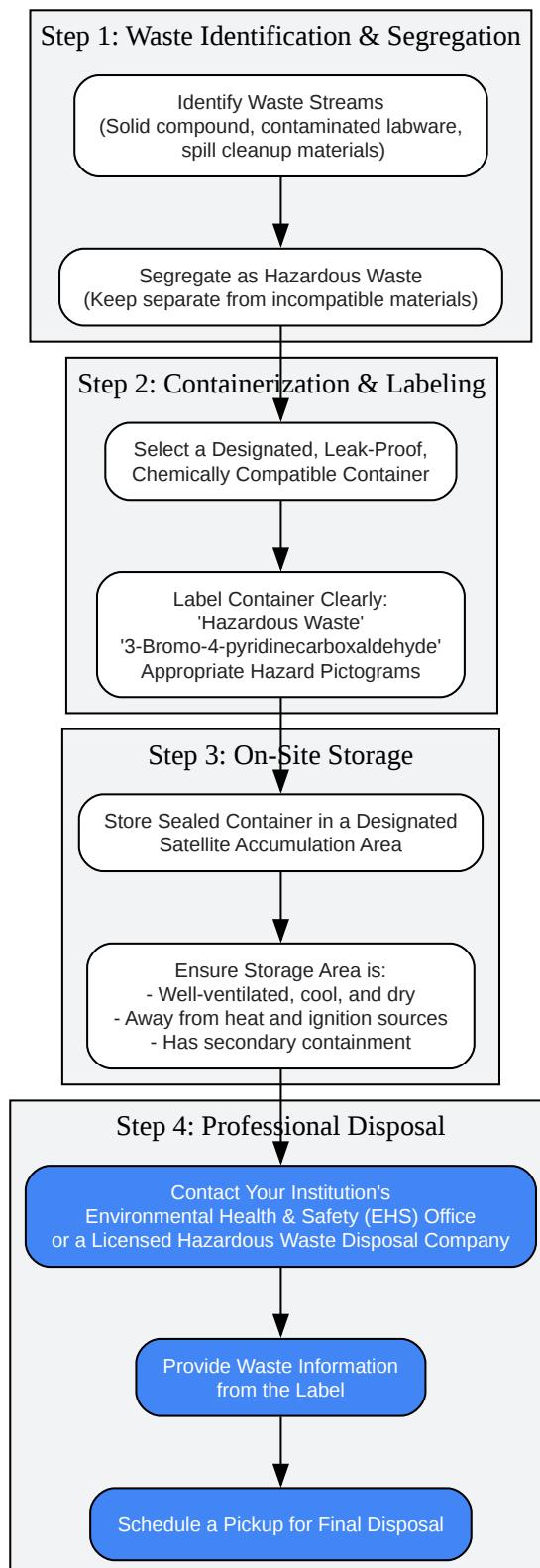
Immediate Safety and Hazard Profile

3-Bromo-4-pyridinecarboxaldehyde is a combustible solid that is harmful if swallowed and can cause skin and eye irritation, as well as potential allergic skin reactions.[\[1\]](#)[\[2\]](#) Adherence to proper personal protective equipment (PPE) is mandatory during handling and disposal.

Hazard Classification & Properties	Data	Source
Signal Word	Warning	[1]
Hazard Statements	H302 (Harmful if swallowed), H315 (Causes skin irritation), H317 (May cause an allergic skin reaction), H319 (Causes serious eye irritation)	[1] [2]
Molecular Formula	C ₆ H ₄ BrNO	[1]
Molecular Weight	186.01 g/mol	[1]
Form	Solid	[1]
Melting Point	81-82 °C	[1] [3]
Storage	Store in a dry, cool, well-ventilated place in a tightly sealed container. [2] [4]	
Incompatible Materials	Strong oxidizing agents, strong acids, strong bases. [5]	
Required PPE	N95 dust mask, chemical safety goggles or face shield, protective gloves. [1]	

Disposal Workflow

The following diagram outlines the necessary steps for the safe and compliant disposal of **3-Bromo-4-pyridinecarboxaldehyde** waste.



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Caption: Disposal workflow for **3-Bromo-4-pyridinecarboxaldehyde**.

Detailed Disposal Procedures

The proper disposal of **3-Bromo-4-pyridinecarboxaldehyde** must be conducted in strict accordance with local, state, and federal regulations. Never dispose of this chemical down the drain or in regular trash.

Step 1: Waste Identification and Segregation

- Identify all waste materials containing **3-Bromo-4-pyridinecarboxaldehyde**. This includes unused or expired solid compounds, contaminated labware (e.g., pipette tips, vials, gloves), and materials used for spill cleanup.
- Classify all identified materials as hazardous waste.
- Segregate **3-Bromo-4-pyridinecarboxaldehyde** waste from other waste streams, particularly from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.^[5]

Step 2: Containerization and Labeling

- Use a designated waste container that is leak-proof, has a secure screw-top cap, and is chemically compatible with the compound.
- Clearly label the container with the words "Hazardous Waste."
- The label must include the full chemical name: "**3-Bromo-4-pyridinecarboxaldehyde**." Do not use abbreviations.
- Affix the appropriate GHS hazard pictograms (e.g., exclamation mark for irritant and harmful, health hazard).

Step 3: On-Site Storage

- Store the sealed and labeled waste container in a designated satellite accumulation area within the laboratory.
- The storage area must be a well-ventilated, cool, and dry place, away from heat, sparks, open flames, and direct sunlight.^{[6][7]}

- Ensure secondary containment is in place to mitigate any potential leaks from the primary container.

Step 4: Professional Disposal

- Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company to handle the final disposal. Do not attempt to dispose of this chemical yourself.
- Provide the EHS office or disposal company with all the information from the hazardous waste label.
- Arrange for a scheduled pickup of the hazardous waste from your laboratory.
- Follow the specific instructions provided by the disposal service for packaging and handover of the waste container.

Spill Response

In the event of a spill:

- Evacuate the immediate area and ensure it is well-ventilated.
- Remove all sources of ignition.[\[6\]](#)
- Wearing appropriate PPE, contain the spill.
- For solid spills, carefully sweep up the material and place it into the designated hazardous waste container. Avoid creating dust.[\[5\]](#)
- For solutions, absorb the spill with an inert material (e.g., sand, silica gel, universal binder) and shovel the mixture into the hazardous waste container.[\[6\]](#)
- Clean the spill area thoroughly. All cleanup materials must be disposed of as hazardous waste.

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